

Application Notes and Protocols for R547 in Cell Culture

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: R547

Cat. No.: B1678716

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

R547 is a potent and selective, ATP-competitive inhibitor of cyclin-dependent kinases (CDKs). [1][2][3] It demonstrates significant activity against CDK1/cyclin B, CDK2/cyclin E, and CDK4/cyclin D1, with K_i values in the low nanomolar range. [1][2][3][4] This inhibition of CDK activity leads to cell cycle arrest at the G1 and G2 phases and can induce apoptosis in cancer cells. [1][5] **R547** has shown efficacy in a wide range of tumor cell lines, irrespective of their p53 or multidrug resistance status. [1][4] A key mechanism of action is the reduction of retinoblastoma protein (Rb) phosphorylation. [1][2][4] These characteristics make **R547** a valuable tool for cancer research and drug development.

This document provides detailed protocols for the preparation, solubilization, and application of **R547** in cell culture experiments.

Data Presentation

R547 Inhibitory Activity

Target	Ki (nM)
CDK1/cyclin B	2
CDK2/cyclin E	3
CDK4/cyclin D1	1
GSK3 α	46
CDK7/cyclin H	171
GSK3 β	260

Data compiled from multiple sources.[\[1\]](#)[\[2\]](#)[\[3\]](#)

R547 Cellular Activity

Cell Line	IC50 (μ M)
HCT116 (Colon)	0.08
Various Tumor Cell Lines	< 0.60
Hep G2 (Liver) - 24h	> 100
Hep G2 (Liver) - 48h	~10
H-4-II-E (Rat Liver) - 24h	~10
H-4-II-E (Rat Liver) - 48h	~10

Data compiled from multiple sources.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

R547 Solubility

Solvent	Solubility
DMSO	up to 100 mM

Experimental Protocols

Preparation of R547 Stock Solution

Materials:

- **R547** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes

Protocol:

- Aseptically weigh the desired amount of **R547** powder.
- Add the appropriate volume of DMSO to achieve a high-concentration stock solution (e.g., 10 mM or 100 mM). It is recommended to use fresh, anhydrous DMSO as moisture can reduce solubility.^[4]
- Vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may aid dissolution.
- Aliquot the stock solution into sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C or -80°C for long-term storage.

Treatment of Cells with R547

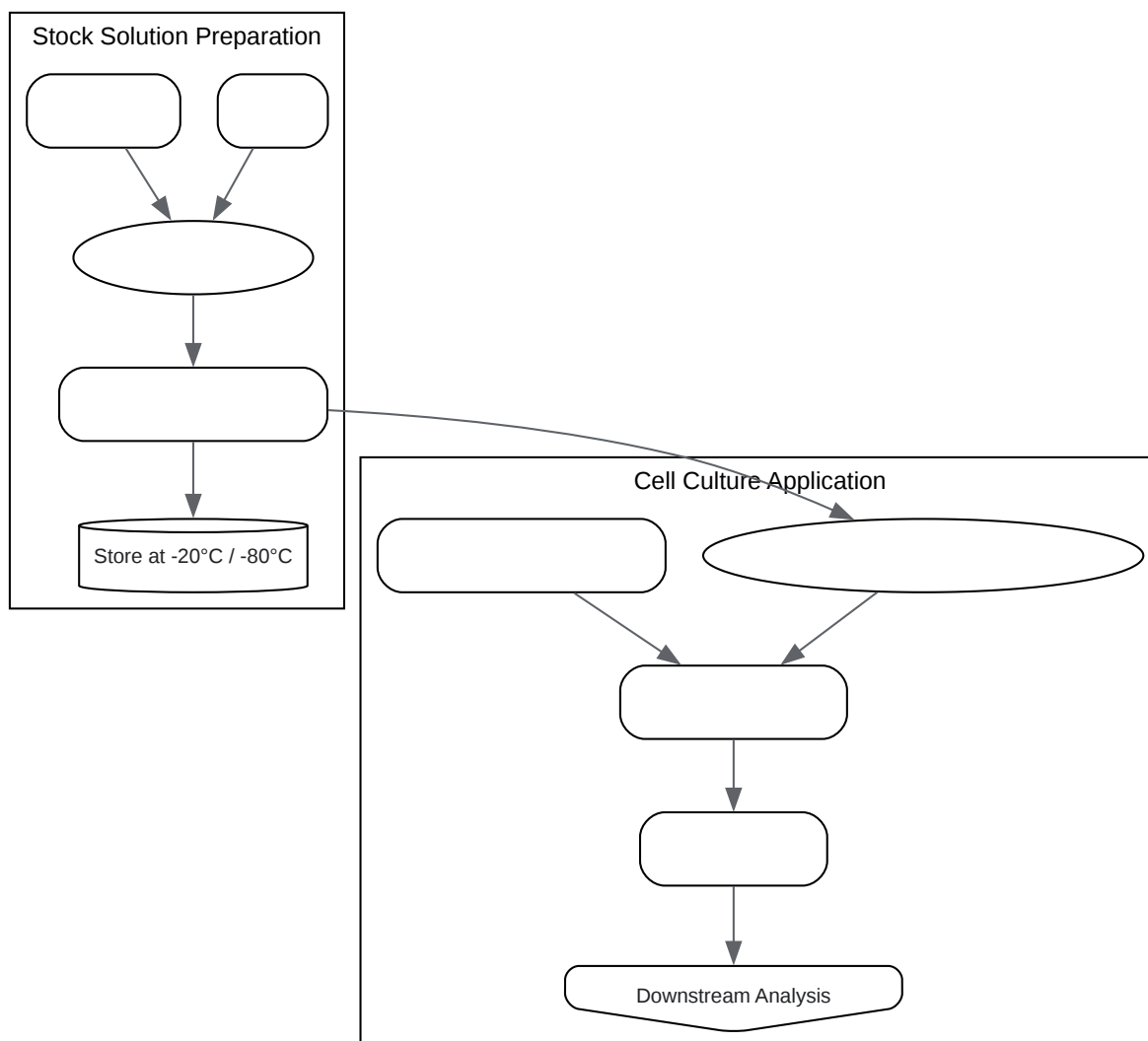
Materials:

- Cultured cells in appropriate cell culture flasks or plates
- Complete cell culture medium
- **R547** stock solution (in DMSO)
- Sterile phosphate-buffered saline (PBS)
- Trypsin-EDTA (for adherent cells)

Protocol:

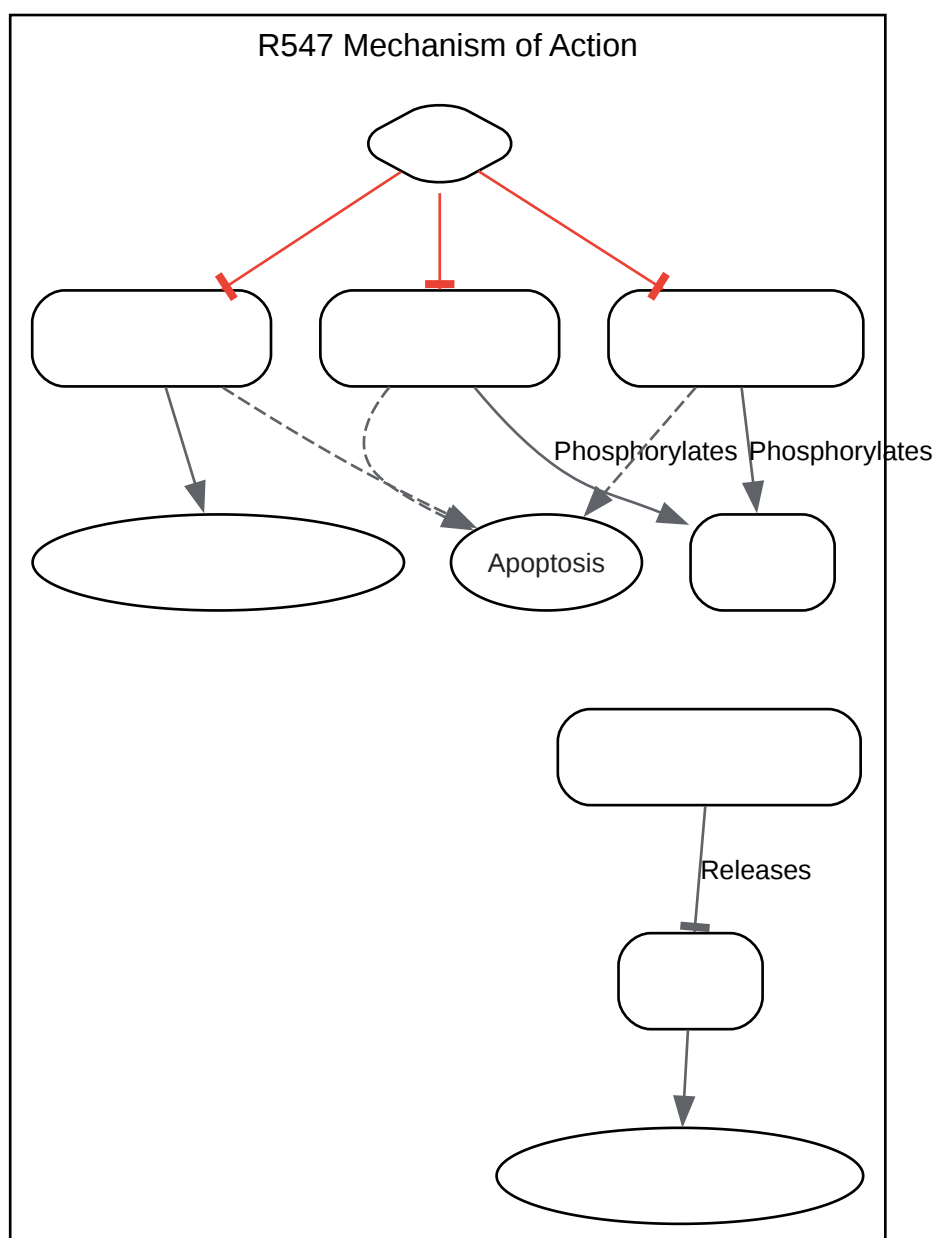
- Cell Seeding:
 - For adherent cells, seed the cells in culture vessels at a density that will allow for logarithmic growth during the experiment. Allow the cells to adhere and recover for 24 hours.
 - For suspension cells, seed the cells at the desired density immediately before treatment.
- Preparation of Working Solutions:
 - Thaw an aliquot of the **R547** stock solution.
 - Prepare serial dilutions of the **R547** stock solution in complete cell culture medium to achieve the desired final concentrations.
 - Important: The final concentration of DMSO in the cell culture medium should be kept as low as possible, typically below 0.5%, as higher concentrations can be toxic to cells.^[7] A vehicle control (medium with the same final concentration of DMSO without **R547**) must be included in all experiments.
- Cell Treatment:
 - Remove the existing medium from the cells.
 - Add the prepared medium containing the desired concentrations of **R547** (and the vehicle control) to the respective wells or flasks.
 - Incubate the cells for the desired duration of the experiment (e.g., 24, 48, or 72 hours) at 37°C in a humidified incubator with 5% CO₂.
- Post-Treatment Analysis:
 - Following incubation, cells can be harvested for various downstream analyses, such as cell viability assays (e.g., MTT, trypan blue exclusion), cell cycle analysis (e.g., flow cytometry), apoptosis assays (e.g., Annexin V staining), or protein analysis (e.g., Western blotting for phosphorylated Rb).

Mandatory Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for **R547** Preparation and Cell Treatment.



[Click to download full resolution via product page](#)

Caption: **R547** Signaling Pathway in Cell Cycle Regulation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. In vitro and in vivo activity of R547: a potent and selective cyclin-dependent kinase inhibitor currently in phase I clinical trials - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Discovery of [4-Amino-2-(1-methanesulfonylpiperidin-4-ylamino)pyrimidin-5-yl](2,3-difluoro-6-methoxyphenyl)methanone (R547), a potent and selective cyclin-dependent kinase inhibitor with significant in vivo antitumor activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. selleckchem.com [selleckchem.com]
- 5. The effect of R547, a cyclin-dependent kinase inhibitor, on hepatocellular carcinoma cell death - PMC [pmc.ncbi.nlm.nih.gov]
- 6. The effect of R547, a cyclin-dependent kinase inhibitor, on hepatocellular carcinoma cell death - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. lifetein.com [lifetein.com]
- To cite this document: BenchChem. [Application Notes and Protocols for R547 in Cell Culture]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1678716#r547-preparation-and-solubility-for-cell-culture]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com